simotinib stability under various storage conditions

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Compound Focus: **Simotinib**

CAS No.: 944258-89-3

Cat. No.: S547966

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Storage Specifications and Stability Data

The following table consolidates the available stability information for **simotinib** from its Material Safety Data Sheet (MSDS) and related scientific research.

Aspect	Specification / Condition	Notes / Implications
Official Storage (MSDS) [1]	-20°C (powder); -80°C (in solvent)	Tightly sealed container; cool, well-ventilated area; protect from direct sunlight.
Physical Form Stability [2]	Amorphous nilotinib (analog) most stable at 10°C precipitation temperature	Higher temperature increases molecular mobility, raising crystallization risk in amorphous solids.
Photostability (Analog Data) [3]	Sunitinib undergoes rapid Z-E photoisomerization in light (35% conversion in 15 min in methanol)	Handle all samples without light exposure during preparation or use amber vials.

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Aspect	Specification / Condition	Notes / Implications
Toxicological Hazard [1]	Harmful if swallowed (H302); Very toxic to aquatic life with long-lasting effects (H410)	P273: Avoid release to the environment.

Stability Assessment Methodologies

Protocol for Physical Stability of Amorphous Solids

This protocol is adapted from a 2024 study on nilotinib, which provides a modern framework for assessing the physical stability of amorphous TKIs like **simotinib** [2].

- **Objective**: To precipitate and characterize amorphous **simotinib** and evaluate its physical stability against crystallization.
- **Materials**:
  - **Simotinib** free base
  - Appropriate solvent (e.g., methanol) and anti-solvent
  - Cooling bath, filtration setup
  - Powder X-ray Diffractometer (PXRD), Differential Scanning Calorimeter (DSC)
- **Procedure**:
  - **Precipitation**: Dissolve **simotinib** in a suitable solvent. Precipitate the amorphous solid by rapidly adding the solution to a chilled anti-solvent (maintained at **10°C**) under constant agitation.
  - **Filtration and Drying**: Collect the solid via filtration, controlling the filter cake thickness (e.g., **4 cm**). Dry the sample under vacuum to remove residual solvents.
  - **Characterization**:
    - **PXRD**: Confirm the amorphous nature of the fresh sample by the presence of a "halo" pattern and absence of sharp crystalline peaks.
    - **DSC**: Determine the **glass transition temperature (Tg)**.
  - **Stability Testing**:
    - **Forced Degradation**: Expose the amorphous solid to accelerated stability conditions (e.g., 40°C/75% relative humidity).
    - **Stability Monitoring**: Use PXRD to check for the emergence of crystalline peaks over time. For a more sensitive analysis, convert PXRD data into a **Pair Distribution Function (PDF)** and analyze it using **Principal Component Analysis (PCA)**.
- **Advanced Data Analysis**:

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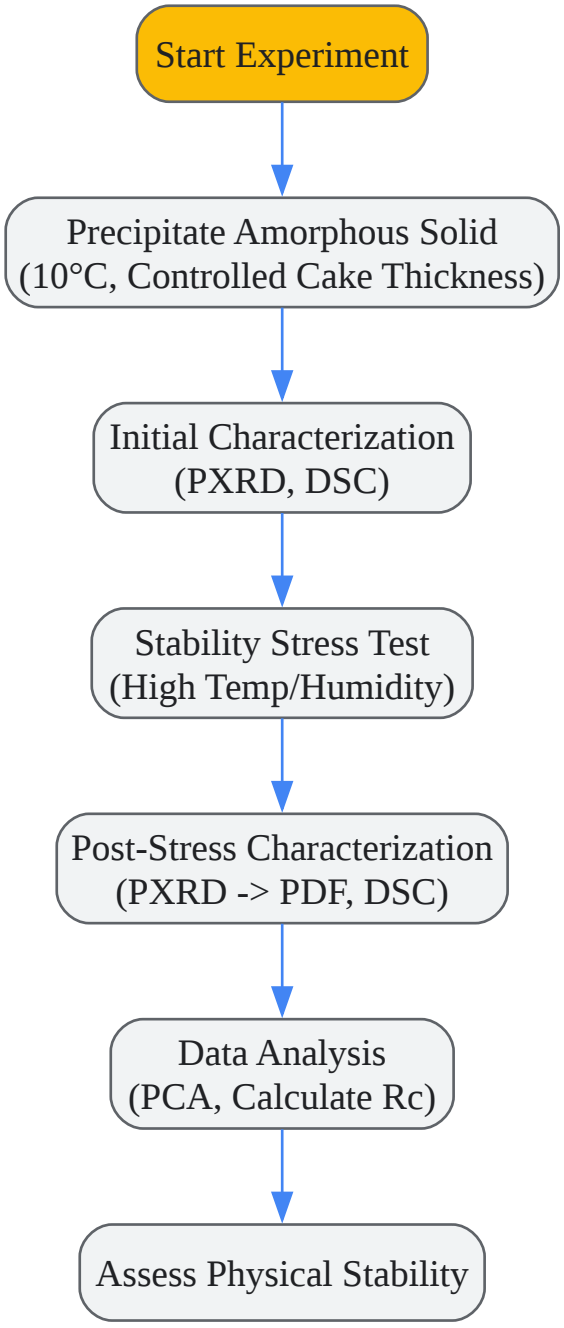
- **Reduced Crystallization Temperature (Rc)**: Calculate Rc from DSC data. A **higher Rc value indicates greater physical stability** and a stronger barrier to crystallization [2].

This experimental workflow can be visualized as follows:



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Protocol for Chemical Stability (Photo-isomerization)

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This protocol is based on a study of sunitinib's light sensitivity, which is highly relevant for **simotinib** handling [3].

- **Objective**: To determine the rate of photoisomerization of **simotinib** in solution and plasma when exposed to light.
- **Materials**:
  - **Simotinib** standard
  - Methanol, plasma
  - LC-MS/MS system
  - Controlled light chamber (e.g., 700 lux)
  - Amber vials, clear vials
- **Procedure**:
  - **Sample Preparation**: Prepare **simotinib** solutions in methanol and spiked plasma. Aliquot into clear and amber vials.
  - **Light Exposure**: Expose the clear vials to standard laboratory light (e.g., **700 lux**) for a defined period (e.g., 15 minutes to 1 hour). Keep amber vials in the dark as controls.
  - **Analysis**: Use **LC-MS/MS** to analyze all samples immediately after exposure. Monitor for the formation of E-isomer peaks and a reduction in the Z-isomer (parent drug) peak area.
- **Data Interpretation**: A significant decrease in the parent peak area in light-exposed samples compared to dark controls indicates photo-instability.

Sample Handling and Processing Guidelines

- **General Handling**: Avoid inhalation and contact with skin and eyes. Use personal protective equipment (PPE) including gloves and safety goggles. Use only in areas with appropriate exhaust ventilation [1].
- **Light-Sensitive Processing**: Based on sunitinib data, process all **simotinib** samples in **amber glassware** or under **red or yellow safe lights** to prevent photoisomerization, which can alter the drug's properties and complicate analysis [3].
- **Spill Management**: Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces by scrubbing with alcohol. Collect spillage and dispose of all contaminated material as hazardous waste according to local regulations [1].

Troubleshooting Common Stability Issues

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Problem	Potential Cause	Solution / Preventive Action
Unexpected Crystallization	Amorphous solid is physically unstable at high storage temperature or humidity.	Precipitate and store the amorphous form at lower temperatures (e.g., **10°C**). Control residual solvent and humidity during storage [2].
Multiple Peaks in HPLC/LC-MS	Photo-isomerization or chemical degradation during sample preparation or analysis.	**Handle all samples in the dark** (using amber vials). Ensure the analytical method can separate and identify isomers and degradation products [3].
Loss of Potency	Exposure to high temperatures, light, or inappropriate pH.	Adhere strictly to recommended storage conditions (**-20°C for powder**). Ensure the drug is not exposed to strong acids, alkalis, oxidising, or reducing agents [1].
Inconsistent Dissolution/Assay Results	Variable moisture content acting as a plasticizer, reducing Tg and increasing molecular mobility.	Control the environmental humidity during processing and storage. Use hermetically sealed containers with desiccants [2].

The signaling pathway by which EGFR TKIs like **simotinib** may inadvertently induce stability-related resistance mechanisms is summarized below:

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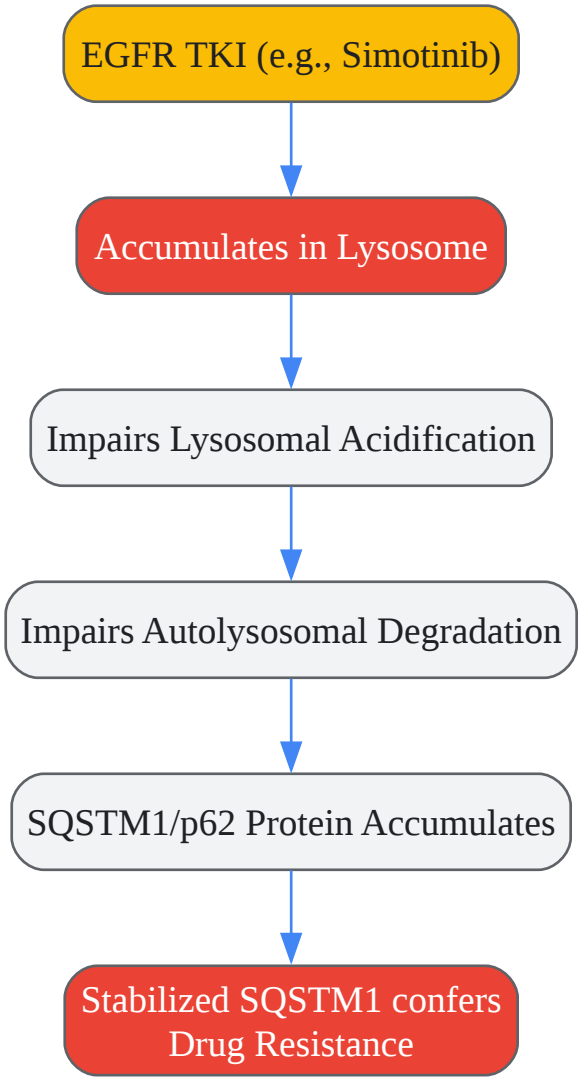

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